

Unveiling Koavone: A Technical Overview of a Synthetic Aroma Chemical

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Compound of Interest

Compound Name: Koavone

Cat. No.: B1176428

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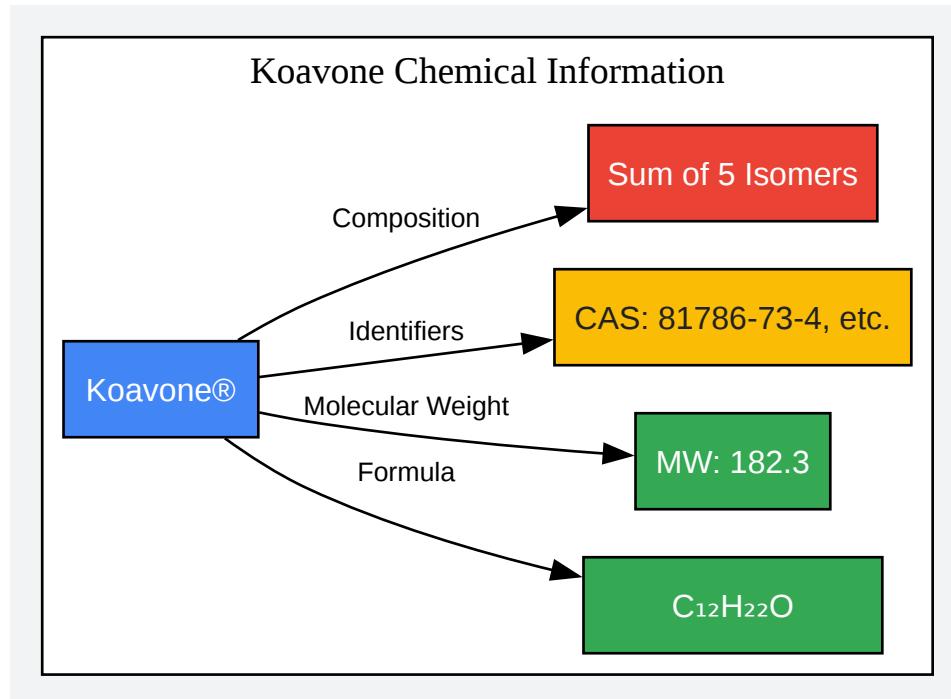
Koavone® is a synthetic aroma chemical developed by International Flavors & Fragrances (IFF)[1][2]. It is recognized for its complex woody and floral scent profile, with nuances of amber and violet[3][4]. This document provides a comprehensive technical overview of **Koavone**, summarizing its chemical properties, olfactory characteristics, and safety information based on publicly available data. It is important to note that the current body of scientific literature does not contain early-stage research on any therapeutic or pharmacological potential of **Koavone**. The information available is primarily focused on its application as a fragrance ingredient.

Chemical and Physical Properties

Koavone is a synthetic substance that does not occur in nature[2]. It is a colorless to pale yellow liquid at room temperature and is composed of a sum of five isomers[2]. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
Chemical Formula	$C_{12}H_{22}O$	[4]
Molecular Weight	182.3	[4]
CAS Numbers	81786-75-6 / 2020341-69-7 / 81786-73-4 / 81786-74-5 / 86115-11-9	[4]
Purity	$\geq 90\%$ (sum of 5 isomers)	[2]
Density	0.87 g/cm ³	[2]
Vapor Pressure	15 Pa	[2]
Boiling Point	200 °C	[2]
Melting Point	-25 °C	[2]
Log P	4.4	[2][4]

Below is a diagram illustrating the chemical identity of **Koavone**.



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Caption: Chemical Identity of **Koavone**.

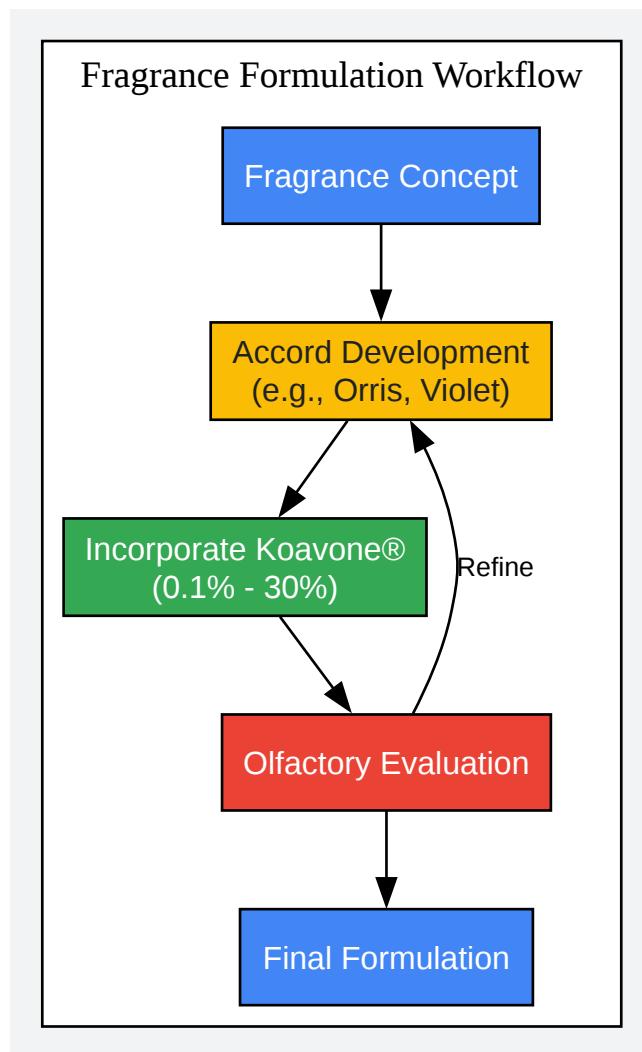
Olfactory Profile and Applications

Koavone is prized in the fragrance industry for its powerful and diffusive scent. Its odor is described as a combination of woody, floral, violet, pine, balsamic, and amber notes[3]. It is particularly noted for its ability to create or enhance orris and violet accords in perfume compositions[2][5].

The typical usage levels of **Koavone** in fragrance compositions can vary significantly, as detailed in Table 2.

Application Context	Usage Level	Source
In Fragrance Composition	0.1% - 10%	[2]
Maximum Recommended Level	Up to 30%	[4]

The workflow for incorporating **Koavone** into a fragrance formulation is outlined below.



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Caption: Fragrance Formulation Workflow with **Koavone**.

Safety and Handling

From a safety perspective, **Koavone** is classified as a hazardous substance[2]. It may cause an allergic skin reaction and is toxic to aquatic life with long-lasting effects[3]. Standard safety precautions, such as wearing protective gloves and eye protection, are recommended when handling the concentrated material[5].

Conclusion

Koavone is a well-characterized synthetic aroma chemical with a significant role in the modern perfumery industry. Its chemical and physical properties are well-documented, providing a solid

foundation for its application in fragrance formulations. While its olfactory profile is extensively described, there is a notable absence of research into its biological activity or potential therapeutic applications. Future research could explore these areas to determine if **Koavone** possesses any pharmacological properties of interest. However, based on current knowledge, its application is confined to the realm of fragrance and cosmetics.

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